

Stability Profile and Degradation Kinetics of N-nitroso-nintedanib: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-nintedanib*

Cat. No.: *B16029192*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This technical guide summarizes the available scientific information on the stability of **N-nitroso-nintedanib**. Direct, comprehensive studies on the stability profile and degradation kinetics of **N-nitroso-nintedanib** are not publicly available. Therefore, this document infers the potential stability and degradation pathways based on forced degradation studies of the parent drug, nintedanib, and the general chemical behavior of N-nitroso compounds. The experimental protocols provided are based on methodologies used for nintedanib and should be adapted and validated for specific studies on **N-nitroso-nintedanib**.

Introduction

N-nitroso-nintedanib is a potential impurity of nintedanib, a multi-targeted tyrosine kinase inhibitor used in the treatment of idiopathic pulmonary fibrosis and certain types of cancer. The presence of N-nitroso compounds in pharmaceutical products is a significant concern due to their classification as probable human carcinogens. Understanding the stability profile and degradation kinetics of **N-nitroso-nintedanib** is crucial for risk assessment, control strategy development, and ensuring the safety and quality of nintedanib-containing drug products.

This technical guide provides a comprehensive overview of the inferred stability of **N-nitroso-nintedanib** under various stress conditions, including hydrolysis, oxidation, and photolysis. It also presents detailed experimental protocols for conducting forced degradation studies and analytical method considerations.

Inferred Stability Profile and Degradation Pathways

Based on the chemical structure of **N-nitroso-nintedanib** and the known reactivity of N-nitroso compounds, its stability is expected to be influenced by pH, light, and oxidative conditions.

Key Inferred Degradation Pathways:

- **Hydrolysis:** N-nitroso compounds can undergo hydrolysis, particularly under acidic conditions. This typically involves the cleavage of the N-N bond, leading to the formation of a secondary amine (nintedanib) and nitrous acid. The rate of hydrolysis is pH-dependent.
- **Photodegradation:** N-nitroso compounds are known to be susceptible to degradation upon exposure to UV light. Photolytic cleavage of the N-NO bond can occur, generating radical species that can lead to a variety of degradation products.^[1]
- **Oxidative Degradation:** While the parent drug nintedanib is susceptible to oxidation, the N-nitroso moiety itself can also be a site for oxidative reactions. The specific degradation products would depend on the oxidizing agent and reaction conditions.

Experimental Protocols for Forced Degradation Studies

The following protocols are adapted from forced degradation studies performed on nintedanib and are provided as a starting point for investigating the stability of **N-nitroso-nintedanib**.^[2] The extent of degradation should be targeted in the range of 5-20% to ensure that the primary degradation products are formed and can be adequately characterized.

General Procedure

- Prepare a stock solution of **N-nitroso-nintedanib** in a suitable solvent (e.g., methanol or acetonitrile).

- For each stress condition, dilute the stock solution with the respective stressor to the desired concentration.
- Expose the solution to the stress condition for a specified period.
- At appropriate time points, withdraw samples, neutralize if necessary, and dilute to a suitable concentration for analysis.
- Analyze the samples using a validated stability-indicating analytical method, such as HPLC with UV or MS detection.

Specific Stress Conditions

Table 1: Experimental Conditions for Forced Degradation Studies

Stress Condition	Reagent/Condition	Temperature	Duration
Acid Hydrolysis	0.1 M HCl	60°C	24 - 72 hours
Base Hydrolysis	0.1 M NaOH	60°C	2 - 8 hours
Oxidative Degradation	3% H ₂ O ₂	Room Temperature	24 hours
Thermal Degradation	Solid-state	80°C	48 hours
Photolytic Degradation	UV light (254 nm) and visible light	Room Temperature	24 - 48 hours

Analytical Method Considerations

A stability-indicating analytical method is essential to separate and quantify **N-nitroso-nintedanib** from its potential degradation products and the parent drug, nintedanib.

- Chromatographic Method: Reversed-phase high-performance liquid chromatography (RP-HPLC) with a C18 column is a suitable technique. A gradient elution with a mobile phase consisting of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol) is recommended to achieve adequate separation.

- Detection: UV detection at a wavelength where **N-nitroso-nintedanib** has significant absorbance is appropriate for quantification. Mass spectrometry (MS) detection is highly recommended for the identification and characterization of degradation products.

Data Presentation: Illustrative Degradation Kinetics

The following tables present illustrative quantitative data on the degradation of **N-nitroso-nintedanib** under different stress conditions. This data is hypothetical and intended to demonstrate how results from stability studies could be presented. Actual degradation rates and half-lives would need to be determined experimentally.

Table 2: Illustrative Degradation Kinetics of **N-nitroso-nintedanib** under Hydrolytic Conditions

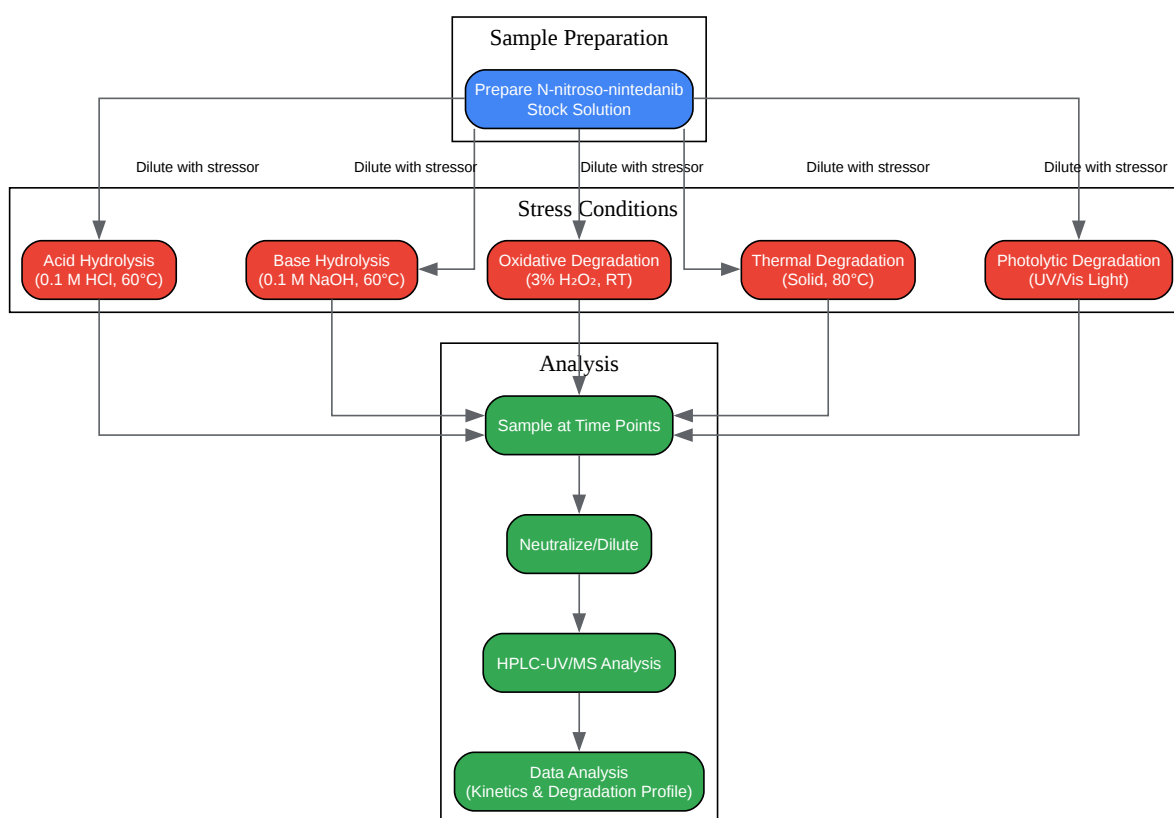
Condition	Rate Constant (k) (hr ⁻¹)	Half-life (t _{1/2}) (hr)	Order of Reaction
0.1 M HCl (60°C)	0.025	27.7	First-order
0.1 M NaOH (60°C)	0.150	4.6	First-order

Table 3: Illustrative Degradation of **N-nitroso-nintedanib** under Oxidative and Photolytic Conditions

Condition	% Degradation after 24 hours
3% H ₂ O ₂ (Room Temp)	15.2%
UV Light (254 nm)	25.8%
Visible Light	8.5%

Mandatory Visualizations

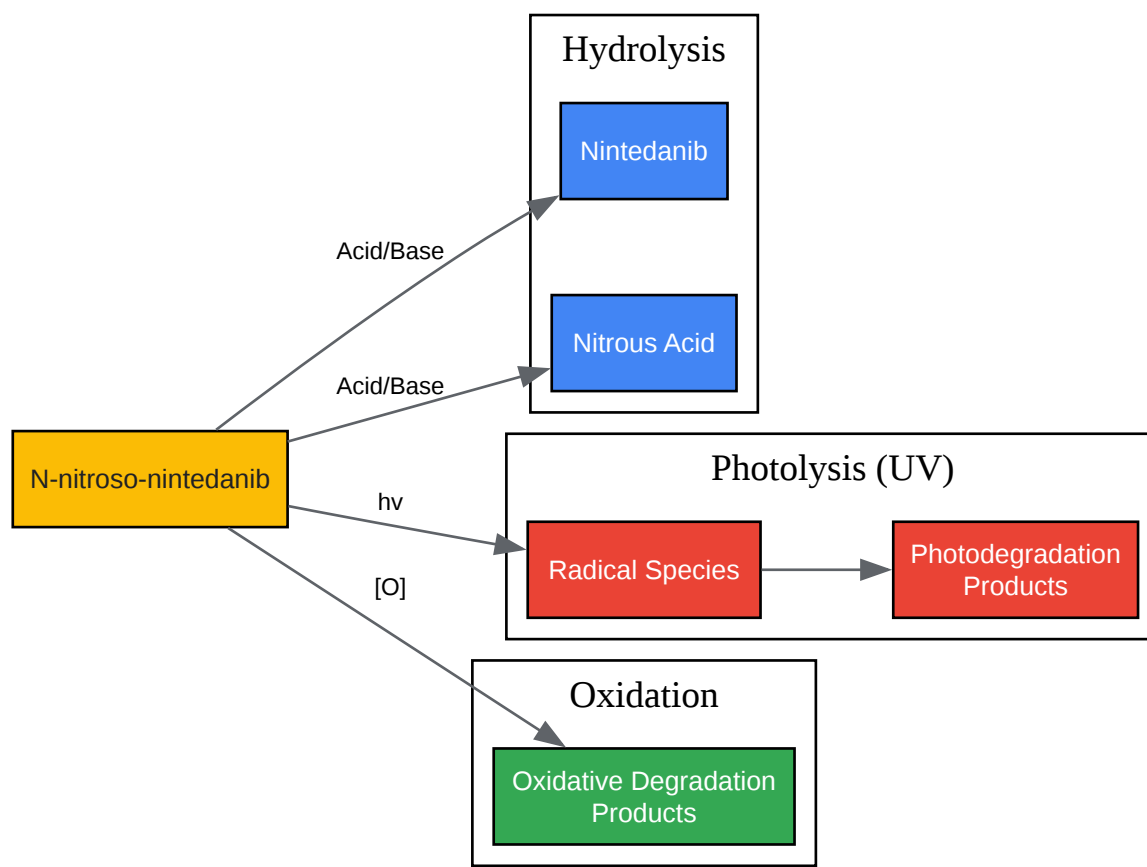
Experimental Workflow for Forced Degradation Studies



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Caption: Workflow for forced degradation studies of **N-nitroso-nintedanib**.

Inferred Degradation Pathways of N-nitroso-nintedanib



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Caption: Inferred major degradation pathways of **N-nitroso-nintedanib**.

Conclusion

This technical guide provides a framework for understanding and investigating the stability of **N-nitroso-nintedanib**. While direct experimental data is lacking, the information presented, based on the behavior of the parent drug and the general chemistry of N-nitroso compounds, serves as a valuable resource for researchers and drug development professionals. Rigorous experimental studies are necessary to definitively establish the stability profile and degradation kinetics of **N-nitroso-nintedanib**. Such studies are critical for ensuring the quality and safety of nintedanib drug products.

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References

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